

# "3,5-Dichlorophenyl thioethanol" chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dichlorophenyl thioethanol

Cat. No.: B021172

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## In-Depth Technical Guide: 3,5-Dichlorophenyl thioethanol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

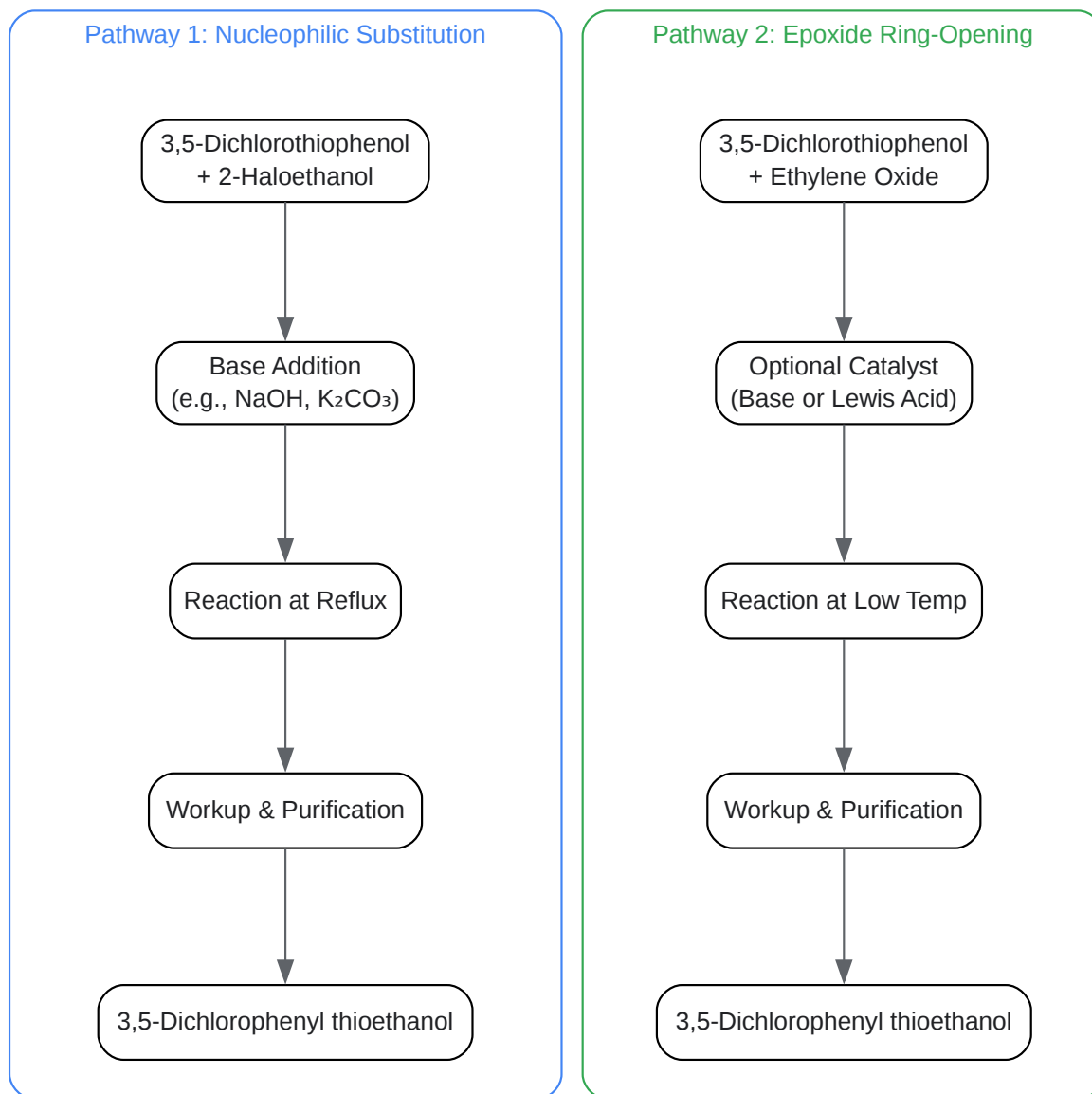
**3,5-Dichlorophenyl thioethanol**, with the CAS number 101079-86-1, is a chlorinated aromatic thioether. This class of compounds is of interest in various fields, including organic synthesis and materials science. Its structure, featuring a dichlorinated phenyl ring attached to a thioethanol moiety, provides a platform for further chemical modifications. This guide provides a comprehensive overview of the known chemical properties and structure of **3,5-**

**Dichlorophenyl thioethanol**, along with likely experimental protocols for its synthesis and analysis.

### Chemical Structure and Properties

The chemical structure of **3,5-Dichlorophenyl thioethanol** consists of a 3,5-dichlorinated benzene ring linked via a sulfur atom to an ethanol group.

### Chemical Structure Diagram



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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)